

# Application Notes and Protocols: Behavioral Testing in Mice Following BSc3094 Infusion

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## Compound of Interest

Compound Name: BSc3094

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These application notes provide a comprehensive overview and detailed protocols for conducting behavioral testing in mice following the infusion of **BSc3094**, a potent inhibitor of Tau protein aggregation. The information herein is intended to guide researchers in assessing the in vivo efficacy of **BSc3094** on cognitive and anxiety-like behaviors in a transgenic mouse model of tauopathy.

## Introduction

**BSc3094** is a small molecule inhibitor of Tau aggregation, a key pathological hallmark of Alzheimer's disease (AD) and other tauopathies.[1] The accumulation of hyperphosphorylated and aggregated Tau into neurofibrillary tangles is strongly correlated with cognitive decline.[1] Preclinical studies in the rTg4510 mouse model, which expresses the human P301L Tau mutation and develops significant Tau pathology, have demonstrated that **BSc3094** can reduce Tau pathology and ameliorate behavioral deficits.[1][2] This document outlines the methodologies for intracerebroventricular (ICV) infusion of **BSc3094** and the subsequent behavioral assays used to evaluate its therapeutic effects.

## BSc3094 Infusion Protocol

Continuous intracerebroventricular (ICV) infusion is utilized to bypass the blood-brain barrier and deliver **BSc3094** directly to the central nervous system.[2]

## Materials

- **BSc3094** compound
- Vehicle: Polyethylene glycol 400 (PEG400) and sterile distilled water (ddH<sub>2</sub>O) (60:40 ratio)
- Alzet® osmotic pumps (e.g., Model 2004 for 4-week infusion)
- Brain infusion kit including cannula and tubing
- Stereotaxic apparatus
- Anesthetic (e.g., isoflurane)
- Analgesics
- Surgical tools (scalpel, forceps, sutures, etc.)
- 70% ethanol and sterile saline

## BSc3094 Solution Preparation

- Prepare the vehicle by mixing PEG400 and sterile ddH<sub>2</sub>O in a 60:40 ratio.
- Dissolve **BSc3094** in the vehicle to the desired final concentration. In a key study, concentrations of 0.075, 0.150, and 1.5 mM were used to determine the most effective dose.
- Filter-sterilize the final solution.

## Alzet® Osmotic Pump and Cannula Implantation Surgery

- Anesthesia and Analgesia: Anesthetize the mouse using isoflurane and administer a pre-operative analgesic.
- Stereotaxic Surgery:
  - Mount the anesthetized mouse in a stereotaxic frame.

- Shave and sterilize the scalp with 70% ethanol and povidone-iodine.
- Make a midline incision to expose the skull.
- Using a dental drill, create a small burr hole over the lateral ventricle at the desired coordinates (coordinates should be determined based on a mouse brain atlas, e.g., Paxinos and Franklin's).
- Securely attach the brain infusion cannula to the skull using dental cement.
- Osmotic Pump Implantation:
  - Fill the Alzet® osmotic pump with the prepared **BSc3094** solution or vehicle according to the manufacturer's instructions.
  - Prime the pump in sterile saline at 37°C for at least 24 hours prior to implantation.
  - Create a subcutaneous pocket on the back of the mouse, slightly posterior to the scapulae.
  - Connect the pump to the implanted brain cannula via the provided tubing.
  - Insert the osmotic pump into the subcutaneous pocket.
  - Suture the scalp incision.
- Post-operative Care:
  - Monitor the mouse until it has fully recovered from anesthesia.
  - Administer post-operative analgesics as required.
  - Allow a recovery period of at least one week before commencing behavioral testing.

## Behavioral Testing Protocols

The following behavioral assays are critical for assessing the effects of **BSc3094** on anxiety, locomotor activity, and learning and memory. All behavioral testing should be conducted during

the light phase of the light/dark cycle, and mice should be habituated to the testing room for at least 30 minutes prior to each test.

## Open Field Test

The Open Field Test is used to assess general locomotor activity and anxiety-like behavior.<sup>[3]</sup>

- Apparatus: A square arena (e.g., 50 x 50 cm) with high walls, typically made of a non-reflective material. The arena is divided into a central zone and a peripheral zone.
- Procedure:
  - Gently place the mouse in the center of the open field arena.
  - Allow the mouse to freely explore the arena for a set period (e.g., 10-20 minutes).<sup>[4]</sup>
  - Record the session using an overhead video camera connected to a tracking software.
- Data Analysis:
  - Locomotor Activity: Total distance traveled, and average speed.
  - Anxiety-like Behavior: Time spent in the center zone versus the peripheral zone, and the number of entries into the center zone. A greater amount of time spent in the center is indicative of reduced anxiety.<sup>[3]</sup><sup>[4]</sup>
  - Clean the arena thoroughly with 70% ethanol between each mouse.

## Y-Maze Test

The Y-Maze Test is used to assess spatial working memory based on the natural tendency of mice to explore novel environments.<sup>[5]</sup>

- Apparatus: A Y-shaped maze with three identical arms.
- Procedure:
  - Place the mouse at the end of one arm and allow it to freely explore the maze for a set period (e.g., 8 minutes).<sup>[3]</sup>

- Record the sequence of arm entries using an overhead video camera and tracking software.
- Data Analysis:
  - An "alternation" is defined as consecutive entries into all three different arms.
  - The percentage of spontaneous alternations is calculated as:  $(\text{Number of alternations} / (\text{Total number of arm entries} - 2)) * 100$ .
  - A higher percentage of alternations indicates better spatial working memory.
  - The total number of arm entries can also be used as a measure of locomotor activity.
  - Clean the maze with 70% ethanol between each mouse.[\[6\]](#)

## Novel Object Recognition (NOR) Test

The NOR test evaluates recognition memory, which is dependent on the integrity of the hippocampus and cortex.[\[7\]](#)

- Apparatus: The same open field arena used for the Open Field Test. A set of two identical objects and one novel object.
- Procedure:
  - Habituation (Day 1): Allow the mouse to freely explore the empty arena for 10 minutes.[\[8\]](#)
  - Familiarization (Day 2): Place two identical objects in the arena and allow the mouse to explore for 10 minutes.[\[8\]](#)
  - Testing (Day 2, after a retention interval, e.g., 1-2 hours): Replace one of the familiar objects with a novel object and allow the mouse to explore for 10 minutes.[\[8\]](#)
- Data Analysis:
  - Record the time spent exploring each object (sniffing, touching with the nose or paws).

- A discrimination index is calculated as: (Time exploring novel object - Time exploring familiar object) / (Total time exploring both objects).
- A positive discrimination index indicates that the mouse remembers the familiar object and prefers to explore the novel one.
- Clean the arena and objects with 70% ethanol between each mouse.

## Morris Water Maze (MWM) Test

The MWM is a widely used test for assessing hippocampal-dependent spatial learning and memory.<sup>[5][9]</sup>

- Apparatus: A circular pool (e.g., 150 cm in diameter) filled with opaque water (e.g., using non-toxic white paint). A hidden escape platform is submerged just below the water surface. Various visual cues are placed around the room.
- Procedure:
  - Pre-training (2 days): Familiarize the mice with swimming and climbing onto a visible platform in a separate, smaller pool to avoid interference with the main task.
  - Acquisition Phase (e.g., 5-9 days):
    - Conduct multiple trials per day (e.g., 4 trials).
    - For each trial, gently place the mouse in the water at one of four starting positions, facing the wall of the pool.
    - Allow the mouse to swim and find the hidden platform. If the mouse does not find the platform within a set time (e.g., 60-90 seconds), guide it to the platform.
    - Allow the mouse to remain on the platform for a short period (e.g., 15-30 seconds) before the next trial.
  - Probe Trial (Day after last acquisition day):
    - Remove the platform from the pool.

- Allow the mouse to swim freely for a set time (e.g., 60 seconds).
- Data Analysis:
  - Acquisition Phase: Latency to find the platform, distance traveled, and swimming speed. A decrease in latency and distance over days indicates learning.
  - Probe Trial: Time spent in the target quadrant (where the platform was previously located) and the number of times the mouse crosses the former platform location. A preference for the target quadrant indicates spatial memory.

## Data Presentation

The following tables summarize the quantitative data from a study investigating the effects of **BSc3094** infusion in rTg4510 mice.

**Table 1: Open Field Test Results**

| Group   | Treatment | Time in Center (%) |
|---------|-----------|--------------------|
| Control | Vehicle   | ~50%               |
| rTg4510 | Vehicle   | ~10%               |
| rTg4510 | BSc3094   | ~45%               |

Data are approximate values  
derived from graphical  
representations in the source  
publication.

**Table 2: Y-Maze Test Results**

| Group   | Treatment | Arm Preference                   |
|---------|-----------|----------------------------------|
| Control | Vehicle   | Lower preference for old arm     |
| Control | BSc3094   | Lower preference for old arm     |
| rTg4510 | Vehicle   | No preference for old or new arm |
| rTg4510 | BSc3094   | No preference for old or new arm |

BSc3094 did not reverse the memory impairments in the Y-maze test in this study.

**Table 3: Novel Object Recognition (NOR) Test Results**

| Group   | Treatment | Time with Novel Object (%) |
|---------|-----------|----------------------------|
| rTg4510 | Vehicle   | ~30%                       |
| rTg4510 | BSc3094   | ~50%                       |

BSc3094 reversed the memory impairment in the NOR test.

**Table 4: Morris Water Maze (MWM) Test Results**

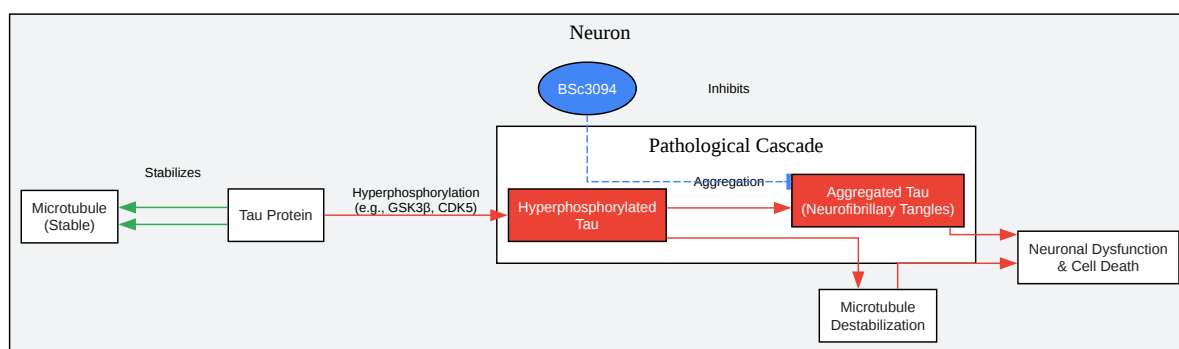


| Group   | Treatment         | Latency to Escape | Time in Target Quadrant (Probe Trial) |
|---------|-------------------|-------------------|---------------------------------------|
| Control | Vehicle / BSc3094 | Lower             | Higher                                |
| rTg4510 | Vehicle           | Increased         | Lower                                 |
| rTg4510 | BSc3094           | Increased         | Lower                                 |

BSc3094 did not reverse the spatial memory deficits in the MWM test in this study.

## Visualizations

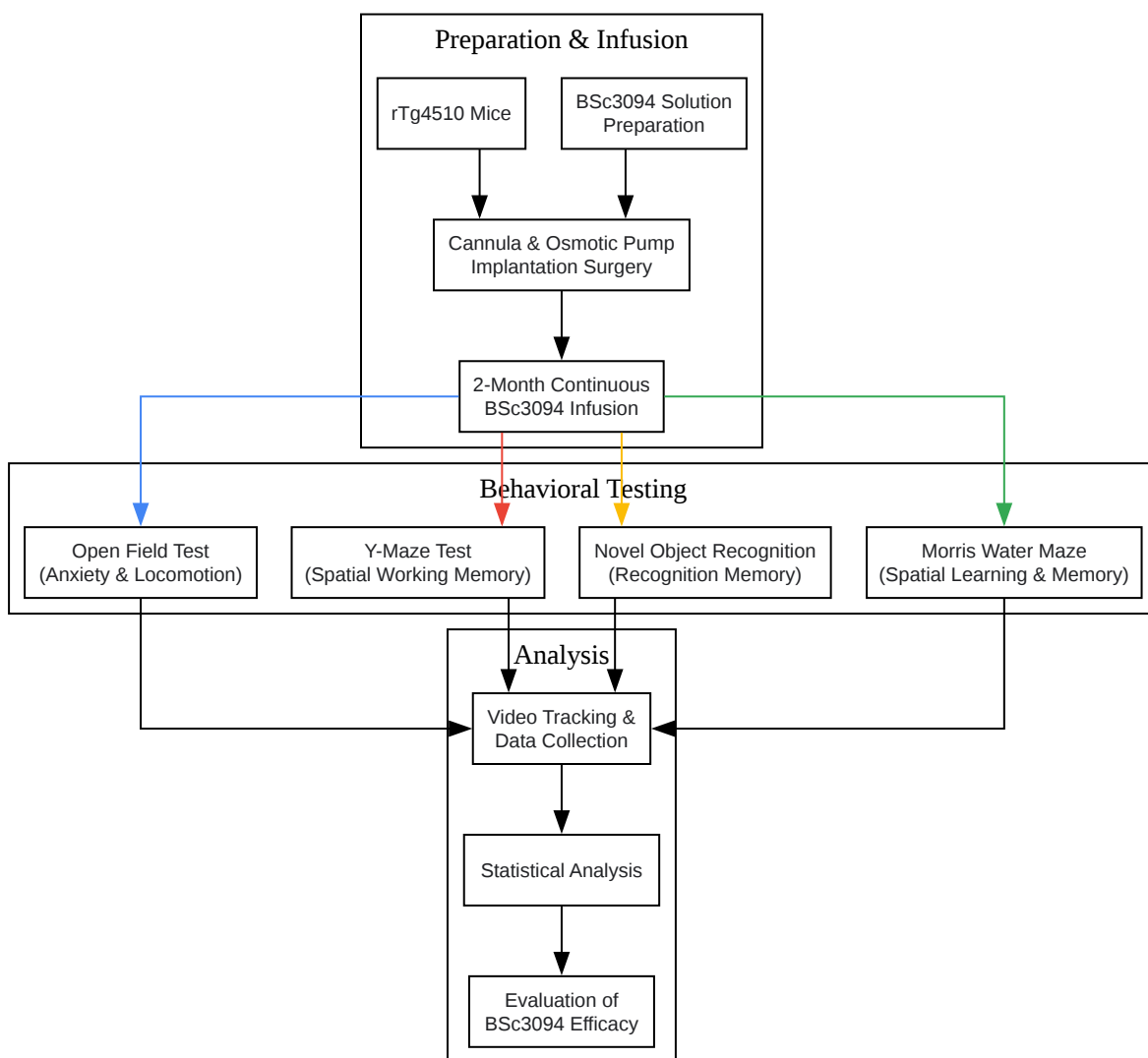
### Signaling Pathway



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Caption: Tau protein signaling pathway in neurodegeneration and the inhibitory action of **BSc3094**.

## Experimental Workflow



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